

Essential Safety and Logistical Information for Handling 1-Hexadecanol-d4

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Compound of Interest

Compound Name: 1-Hexadecanol-d4

Cat. No.: B12297716

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For researchers, scientists, and drug development professionals, the safe and efficient handling of chemical reagents is paramount. This document provides comprehensive guidance on the personal protective equipment (PPE), operational procedures, and disposal of **1-Hexadecanol-d4**, ensuring laboratory safety and procedural integrity. While a specific Safety Data Sheet (SDS) for **1-Hexadecanol-d4** is not readily available, the following information is based on the well-documented properties of its non-deuterated analog, 1-Hexadecanol, and general guidelines for handling deuterated compounds.

Disclaimer: The safety profile of **1-Hexadecanol-d4** is expected to be very similar to that of 1-Hexadecanol. However, it is always best practice to consult the supplier-specific SDS for any compound.

Quantitative Data Summary

The following table summarizes the key quantitative data for 1-Hexadecanol, which is anticipated to be comparable to **1-Hexadecanol-d4**.

Property	Value
Chemical Formula	C ₁₆ H ₃₀ D ₄ O
Molecular Weight	246.49 g/mol
Appearance	White solid, waxy flakes, or crystals[1][2]
Melting Point	48-50 °C[1][2]
Boiling Point	179-181 °C at 10 mmHg[2]
Solubility	Insoluble in water; Soluble in alcohol, ether, and chloroform[1]
Vapor Pressure	<0.01 mmHg at 43 °C[3]
Density	0.818 g/mL at 25 °C[2]
Flash Point	>157 °C[4]
Autoignition Temperature	483 °F (250.5 °C)[3]

Operational Plan: Step-by-Step Handling Procedures

Adherence to the following procedural steps will minimize risks and ensure the integrity of the compound during handling.

1. Engineering Controls:

- Work in a well-ventilated area, preferably in a chemical fume hood, to minimize inhalation of any dust or vapors.[5][6]
- Ensure that an eyewash station and safety shower are readily accessible.[6]

2. Personal Protective Equipment (PPE):

- Eye and Face Protection: Wear chemical safety goggles or a face shield to protect against dust particles and potential splashes.[5]

- Skin Protection:
 - Wear nitrile or other chemically resistant gloves.[\[5\]](#) Inspect gloves for any tears or punctures before use.
 - A lab coat or other protective clothing should be worn to prevent skin contact.[\[5\]](#)
- Respiratory Protection: For operations that may generate dust, a NIOSH-approved N95 dust mask or a respirator with a particulate filter is recommended.[\[3\]](#)

3. Handling:

- Avoid all personal contact, including inhalation of dust.[\[7\]](#)
- Use dry, clean spatulas and glassware to handle the solid compound.
- As deuterated compounds can be hygroscopic, minimize exposure to atmospheric moisture by working quickly and sealing containers promptly.[\[8\]](#)
- Store in a tightly sealed container to prevent contamination and degradation.[\[9\]](#)

4. Storage:

- Store **1-Hexadecanol-d4** in a cool, dry, and well-ventilated area.
- Keep the container tightly closed and protect it from light.[\[9\]](#)
- Store away from incompatible materials such as strong oxidizing agents and strong acids.[\[4\]](#)
[\[7\]](#)

Disposal Plan

Proper disposal of **1-Hexadecanol-d4** and its containers is crucial to prevent environmental contamination and ensure regulatory compliance.

1. Waste Segregation:

- Collect all waste containing **1-Hexadecanol-d4** in a dedicated, clearly labeled, and sealed container.
- Do not mix with other waste streams unless specifically instructed by your institution's environmental health and safety (EHS) office.[\[10\]](#)

2. Disposal Method:

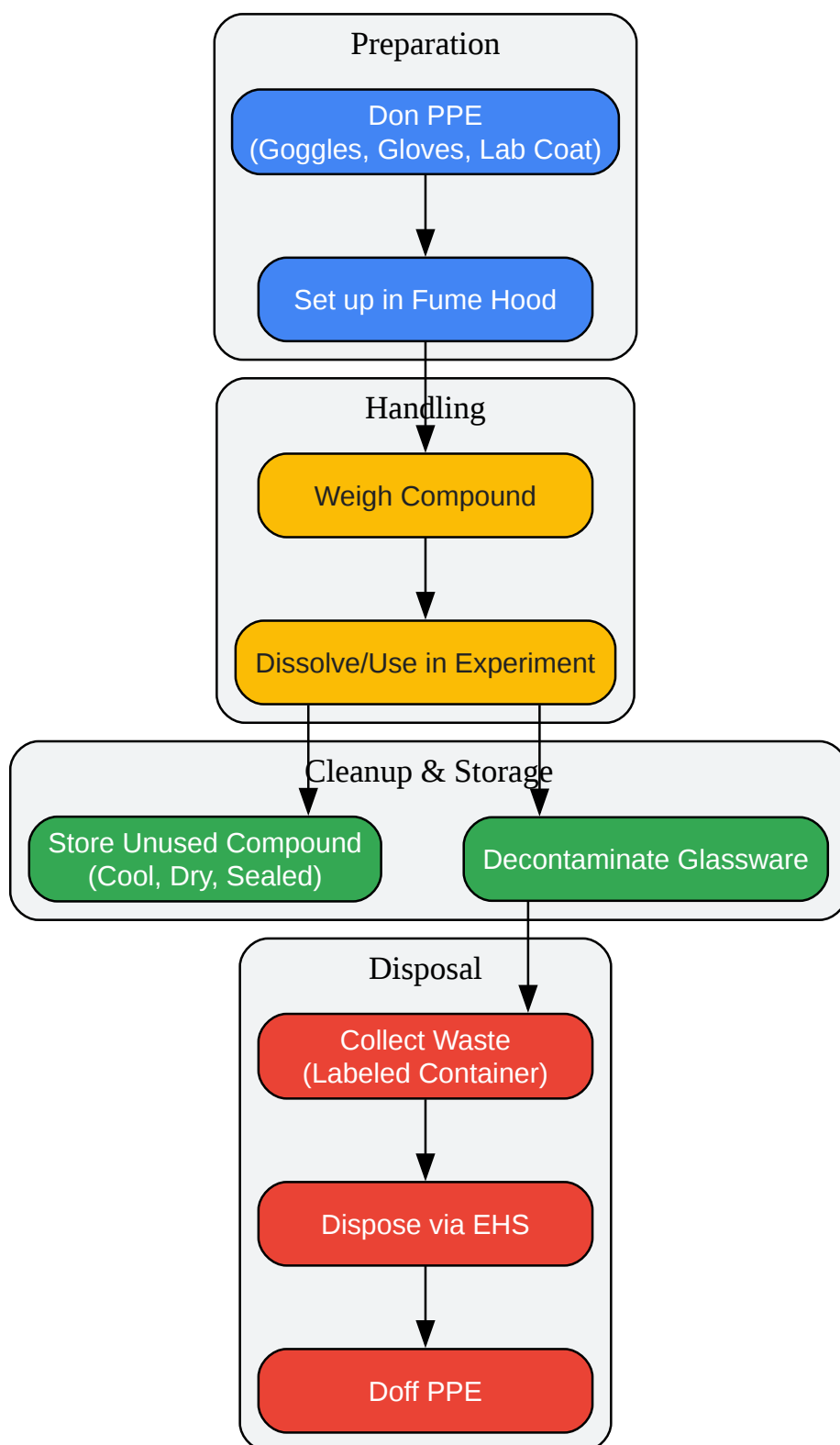
- Dispose of the chemical waste through a licensed and certified hazardous waste disposal company.[\[10\]](#)
- All waste disposal must be conducted in accordance with local, state, and federal regulations.[\[7\]](#)
- Do not dispose of down the drain or in the regular trash.[\[6\]](#)

3. Container Disposal:

- Empty containers may retain product residue.
- Triple rinse the container with a suitable solvent (e.g., ethanol or acetone).
- The rinsate should be collected and disposed of as hazardous waste.
- Once cleaned, the container can be disposed of according to institutional guidelines.

Experimental Workflow for Safe Handling of 1-Hexadecanol-d4

The following diagram illustrates the logical flow of operations for the safe handling of **1-Hexadecanol-d4**, from preparation to disposal.



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Caption: Workflow for Safe Handling of **1-Hexadecanol-d4**.

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